

Application Notes and Protocols for Measuring 13-HODE Dehydrogenase Activity

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Compound of Interest

Compound Name: 13-OAHSA

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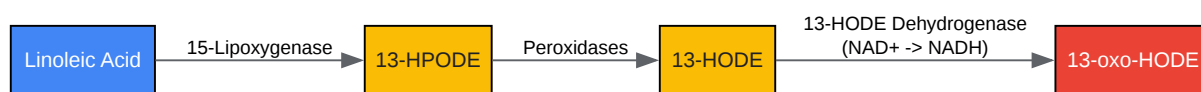
Introduction

13-Hydroxyoctadecadienoic acid (13-HODE) is a bioactive lipid metabolite derived from linoleic acid, playing a crucial role in various physiological and pathological processes, including inflammation, cell proliferation, and differentiation. The enzyme 13-HODE dehydrogenase catalyzes the NAD⁺-dependent oxidation of 13-HODE to 13-oxo-octadecadienoic acid (13-oxo-HODE).[1][2] The activity of this enzyme is a key regulatory point in the metabolic pathway of 13-HODE and has been shown to correlate with the differentiation status of intestinal cells.[1] Accurate and reliable measurement of 13-HODE dehydrogenase activity is therefore essential for understanding its biological significance and for the development of therapeutic agents targeting this pathway.

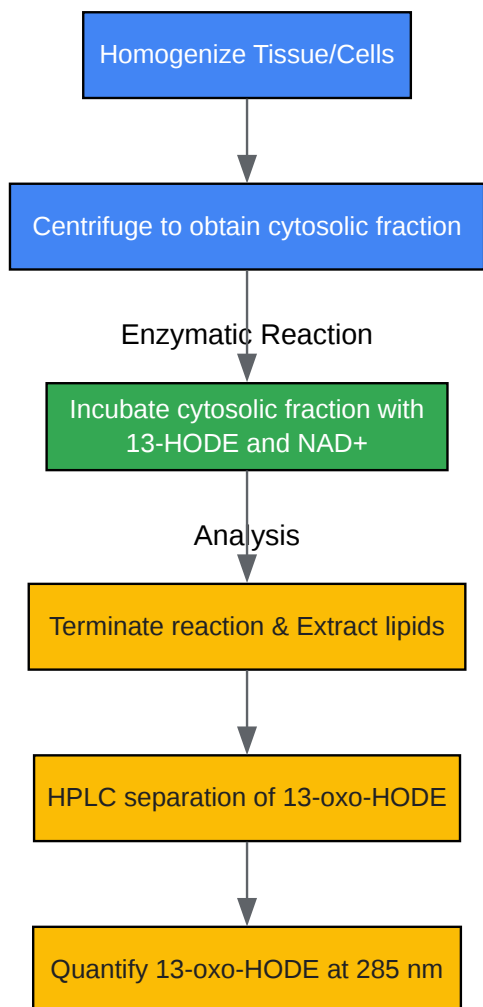
These application notes provide detailed protocols for measuring 13-HODE dehydrogenase activity using various techniques, including HPLC-based methods, as well as generalized spectrophotometric and fluorometric assays.

Metabolic Pathway of 13-HODE

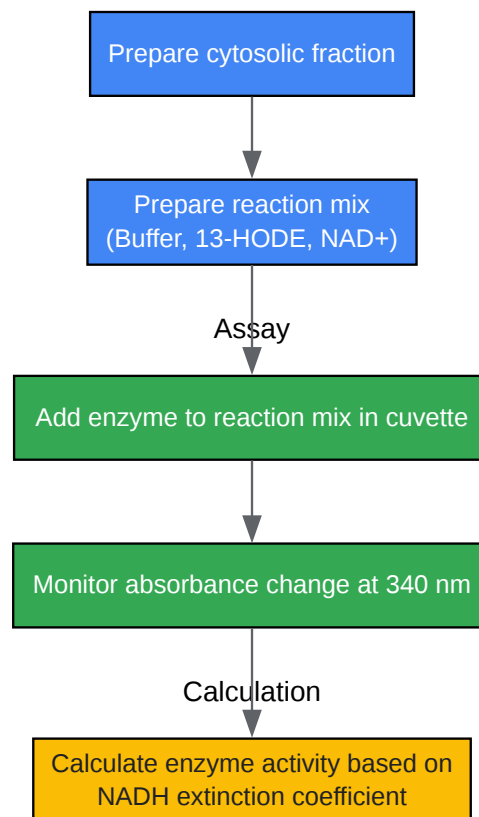
Linoleic acid is converted to 13(S)-hydroperoxyoctadecadienoic acid (13-HPODE) by the enzyme 15-lipoxygenase (15-LOX). 13-HPODE is then reduced to 13(S)-HODE.[3] The enzyme 13-HODE dehydrogenase, utilizing NAD⁺ as a cofactor, subsequently oxidizes 13-HODE to 13-oxo-HODE.[3] This final product can then be further metabolized.



Enzyme Preparation



Preparation



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References

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